

Krypton-79: A Technical Guide to its Half-life and Decay Scheme

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Compound of Interest

Compound Name: **Krypton-79**
Cat. No.: **B1196655**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the nuclear decay properties of **Krypton-79** (79Kr), a radionuclide with emerging applications in medical imaging and other scientific research. This document details its half-life, decay scheme, and the experimental methodologies used to characterize these properties.

Quantitative Decay Data

The decay characteristics of **Krypton-79** are summarized in the table below. This data is essential for dosimetry calculations, imaging protocol development, and shielding design.

Parameter	Value
Half-life (T _{1/2})	35.04 hours[1][2][3]
Decay Modes	Electron Capture (EC) and Positron Emission (β^+)[1][2]
Parent Nuclide	⁷⁹ Rb[2][3]
Daughter Nuclide	⁷⁹ Br (100%)[1]
Q-value	1.626 MeV[2][3]

Emitted Radiations

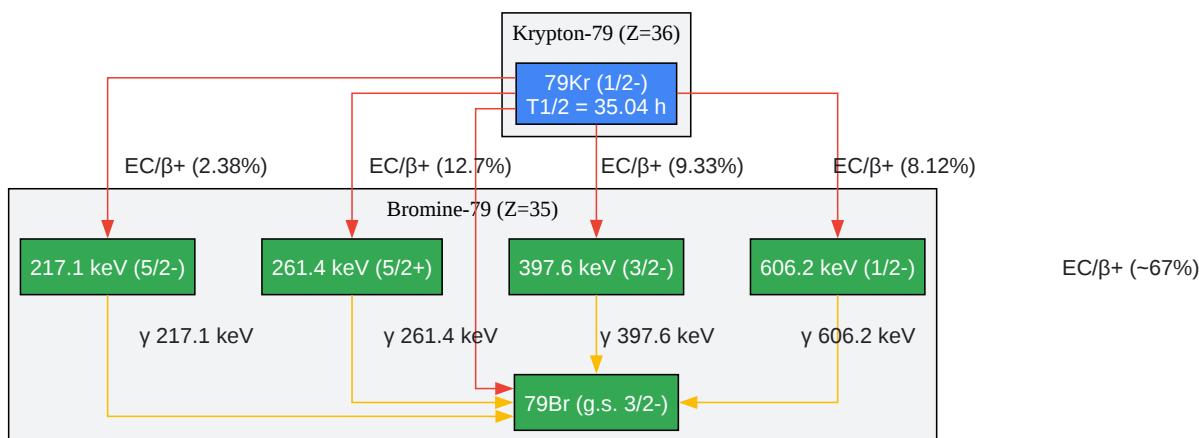
Krypton-79 decays to stable Bromine-79, primarily through electron capture with a smaller fraction undergoing positron emission. This process is accompanied by the emission of gamma rays, X-rays, and Auger electrons as the daughter atom de-excites. The most prominent emissions are detailed below.

Radiation Type	Energy (keV)	Intensity (%)
Gamma (γ)	261.35	12.7
397.64	9.33	
606.21	8.12	
217.07	2.38	
306.47	2.60	
299.53	1.54	
388.97	1.51	
831.97	1.26	
Positron (β^+)	263.2 (Eavg)	6.67
835.0 (Emax)		
Annihilation Radiation	511.0	13.7
X-ray ($K\alpha$)	11.88	28.9
X-ray ($K\beta$)	13.25	4.03
Auger Electron (KLL)	10.20	23.9
Auger Electron (LMM)	1.32	100.4

Note: Intensities are given as the number of emissions per 100 decays of ^{79}Kr . Data sourced from MIRDsoft.[\[1\]](#)

Decay Scheme of Krypton-79

The decay of **Krypton-79** to Bromine-79 involves transitions to several excited states of the daughter nucleus, which then de-excite by emitting gamma rays. The following diagram illustrates the primary decay pathways.



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Decay scheme of **Krypton-79** to **Bromine-79**.

Experimental Protocols for Half-life Determination

The half-life of **Krypton-79** is determined experimentally by measuring the decrease in its activity over time. A common and precise method involves gamma-ray spectroscopy.

Principle

The radioactive decay law states that the activity (A) of a sample at a given time (t) is proportional to the number of radioactive nuclei (N) and is given by:

$$A(t) = A_0 * e^{-\lambda t}$$

where A_0 is the initial activity and λ is the decay constant. The half-life ($T_{1/2}$) is related to the decay constant by:

$$T_{1/2} = \ln(2) / \lambda$$

By measuring the activity at various time points, the decay constant and subsequently the half-life can be determined.

Generalized Experimental Procedure

- **Sample Preparation:** A sample of **Krypton-79** is produced, typically through the bombardment of a stable target in a cyclotron. The ^{79}Kr gas is then purified and contained in a sealed vial.
- **Gamma-ray Spectroscopy Setup:** A high-purity germanium (HPGe) detector, known for its excellent energy resolution, is used to measure the gamma rays emitted from the ^{79}Kr sample. The detector is calibrated using standard radioactive sources with well-known gamma-ray energies and intensities.
- **Data Acquisition:** The ^{79}Kr sample is placed at a fixed distance from the detector. The gamma-ray spectrum is acquired for a set duration at regular intervals over a period of several half-lives (e.g., every few hours for about a week). The start and end time of each measurement are precisely recorded.
- **Data Analysis:**
 - For each spectrum, the net peak area of a prominent, well-resolved gamma-ray from the decay of ^{79}Kr (e.g., the 261.4 keV or 397.6 keV peak) is determined. This is done by subtracting the background counts from the gross peak counts.
 - The net peak area is proportional to the activity of the sample at the time of measurement.
 - The natural logarithm of the net peak area (or activity) is plotted against the time of measurement.
 - A linear least-squares fit is applied to the data points. The slope of this line is equal to the negative of the decay constant ($-\lambda$).

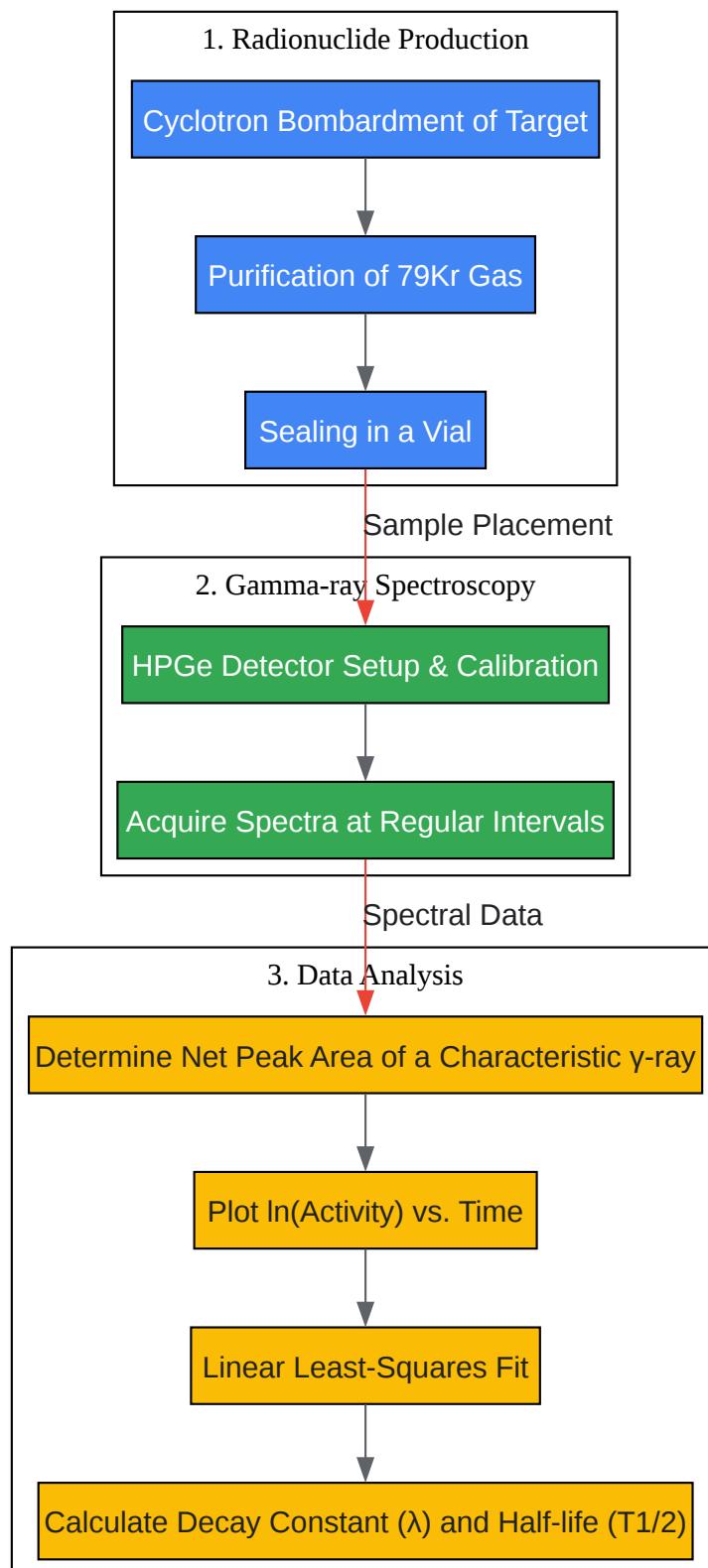
- The half-life is then calculated from the decay constant.

Coincidence Counting

For more complex decay schemes, coincidence counting techniques can be employed to improve the accuracy of activity measurements and to elucidate the decay scheme itself. This method involves using two or more detectors to simultaneously detect radiations that are emitted in cascade. By gating on a specific radiation in one detector, the spectrum of coincident radiations in the other detector can be isolated, reducing background and confirming the relationships between different emissions.

Experimental Workflow

The following diagram illustrates a typical workflow for the determination of the half-life of **Krypton-79** using gamma-ray spectroscopy.

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Workflow for half-life determination.

Applications in Research and Drug Development

Krypton-79 and its metastable isomer, **Krypton-79m** ($T_{1/2} = 50$ s), have potential applications in nuclear medicine, particularly for ventilation imaging of the lungs.^[4] The 130 keV gamma-ray emitted by ^{79m}Kr is suitable for imaging with standard gamma cameras. A thorough understanding of the decay properties of the longer-lived ^{79}Kr is crucial for assessing the dosimetry and potential background signal in such applications. Furthermore, the well-characterized emissions of ^{79}Kr make it a useful radionuclide for the calibration of radiation detectors and for fundamental studies in nuclear physics.

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